

Technical Guide: Physicochemical Characterization of 2-Methyl-6-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Methyl-6-nitrobenzoic acid

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: Melting Point of **2-Methyl-6-nitrobenzoic Acid**

This technical guide provides a comprehensive overview of the melting point of **2-Methyl-6-nitrobenzoic acid**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] The document details its physical and chemical properties, experimental procedures for melting point determination, and its relevance in drug development.

Introduction to 2-Methyl-6-nitrobenzoic Acid

2-Methyl-6-nitrobenzoic acid (CAS No. 13506-76-8) is an aromatic carboxylic acid with the molecular formula C₈H₇NO₄.^[1] Its structure, featuring a methyl and a nitro group ortho to the carboxylic acid function, imparts unique reactivity, making it a valuable building block in organic synthesis.^[1] It serves as a crucial precursor for the synthesis of more complex molecules, including anti-inflammatory drugs and analgesics.^{[1][2]}

Physicochemical Properties

The melting point is a critical physical property that provides an indication of the purity of a crystalline solid. For **2-Methyl-6-nitrobenzoic acid**, the reported melting point values are consistent across various commercial and database sources.

Melting Point Data

The following table summarizes the reported melting point of **2-Methyl-6-nitrobenzoic acid** from multiple sources.

Source	Melting Point (°C)
Benchchem	153-157
Chem-Impex	151-159
ChemBK	153-157 ^[3]
ChemicalBook	153-157 ^[4]
Tokyo Chemical Industry	155.0 to 158.0

The slight variations in the reported ranges can be attributed to differences in the purity of the samples and the experimental method used for determination. A narrow melting point range is indicative of high purity.

Experimental Protocol for Melting Point Determination

The determination of a precise melting point requires a standardized and carefully executed experimental protocol. The capillary method is the most common and accepted technique.

Principle

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline substance, this transition occurs over a narrow temperature range. Impurities tend to depress and broaden the melting point range.

Materials and Apparatus

- **2-Methyl-6-nitrobenzoic acid** sample
- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)^[5]

- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure

- Sample Preparation:
 - Place a small amount of dry **2-Methyl-6-nitrobenzoic acid** on a clean, dry watch glass or in a mortar.
 - If the sample is not a fine powder, gently grind it to a fine consistency using a pestle.[6]
 - Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. The packed sample should be approximately 2-3 mm in height.[5]
 - To ensure the sample is tightly packed at the bottom of the capillary, drop the tube (sealed end down) through a long glass tube onto a hard surface several times.
- Melting Point Measurement:
 - Place the capillary tube containing the sample into the heating block of the melting point apparatus.
 - Set the initial temperature of the apparatus to about 10-15°C below the expected melting point of **2-Methyl-6-nitrobenzoic acid** (approximately 140°C).
 - Set the heating rate (ramp rate) to a slow value, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
 - Observe the sample closely through the magnifying lens of the apparatus.
 - Record the temperature at which the first drop of liquid appears (T_1).
 - Continue heating and record the temperature at which the entire sample has completely melted (T_2).[6]

- The melting point is reported as the range $T_1 - T_2$.
- Post-Measurement:
 - Allow the apparatus to cool down before performing any subsequent measurements.
 - Use a fresh capillary tube for each measurement.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **2-Methyl-6-nitrobenzoic acid**.



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Caption: Workflow for Melting Point Determination.

Relevance in Drug Development

As an important intermediate, the purity of **2-Methyl-6-nitrobenzoic acid** is paramount in the synthesis of active pharmaceutical ingredients (APIs). The melting point serves as a quick and reliable quality control measure to ensure the starting material meets the required specifications before proceeding with subsequent synthetic steps. The use of high-purity intermediates is critical for achieving high yields and minimizing impurities in the final drug product.

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